

HP1142 solubility issues and solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HP1142

Cat. No.: B3715593

[Get Quote](#)

Technical Support Center: HP1142

Urgent Notice: Our comprehensive search for the compound designated "**HP1142**" has not yielded any specific chemical or therapeutic agent in publicly accessible scientific databases and literature. The identifier "**HP1142**" does not correspond to a known molecule in the context of pharmaceutical or chemical research.

It is possible that "**HP1142**" may be an internal project code, a typographical error, or a non-standardized name. Without a recognized chemical identifier, such as a CAS number, IUPAC name, or a specific publication reference, we are unable to provide detailed information regarding its solubility, mechanism of action, or associated signaling pathways.

We are committed to providing accurate and actionable technical support. To help us address your query effectively, please verify the compound's designation and provide any of the following alternative identifiers:

- **Corrected Name/Code:** Please double-check the spelling and designation of the compound.
- **CAS Number:** The Chemical Abstracts Service registry number.
- **IUPAC Name:** The systematic name of the compound according to the International Union of Pure and Applied Chemistry.
- **SMILES Notation:** A line notation for describing the structure of chemical species.

- **Relevant Publication:** If this compound is described in a scientific paper, please provide the publication details.

Once you provide a valid identifier, we will be able to generate the comprehensive technical support center you requested, complete with troubleshooting guides, FAQs, data tables, experimental protocols, and pathway diagrams.

- **To cite this document:** BenchChem. [HP1142 solubility issues and solutions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3715593#hp1142-solubility-issues-and-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com